

Technical Guide: Determination of the Molecular Weight of Bis(triphenylsilyl)chromate

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Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis(triphenylsilyl)chromate is an organochromium compound utilized in organic synthesis, notably as a catalyst for ethylene polymerization and as an oxidizing agent for converting certain trimethylsilyl ethers to ketones.^[1] An accurate determination of its molecular weight is fundamental for stoichiometric calculations in reaction mechanisms, quantitative analysis, and material characterization. This document provides a detailed calculation of the molecular weight of **bis(triphenylsilyl)chromate** based on its chemical formula and the standard atomic weights of its constituent elements as recommended by the International Union of Pure and Applied Chemistry (IUPAC).

Chemical Formula and Structure

The chemical formula for **bis(triphenylsilyl)chromate** is $C_{36}H_{30}CrO_4Si_2$.^[2] Its linear formula is represented as $[(C_6H_5)_3SiO]_2CrO_2$.^[1] The structure consists of a central chromate core bonded to two triphenylsilyl groups.

Methodology: Molecular Weight Calculation

The molecular weight (MW) is a calculated quantity, representing the sum of the atomic weights of all atoms in a molecule. The protocol for this determination is a computational method based on established chemical principles.

Computational Protocol:

- Identify the molecular formula: The confirmed formula is $C_{36}H_{30}CrO_4Si_2$.
- Determine the count of each atom:
 - Carbon (C): 36
 - Hydrogen (H): 30
 - Chromium (Cr): 1
 - Oxygen (O): 4
 - Silicon (Si): 2
- Obtain Standard Atomic Weights: The conventional atomic weights for each element are sourced from IUPAC data.[\[3\]](#)
- Calculate Total Mass Contribution: For each element, multiply the atom count by its standard atomic weight.
- Summation: Sum the total mass contributions of all elements to obtain the final molecular weight.

While this guide focuses on the calculated molecular weight, experimental verification can be performed using techniques such as Mass Spectrometry, which provides a mass-to-charge ratio that can be used to confirm the molecular mass.

Data Presentation: Atomic Weight Contributions

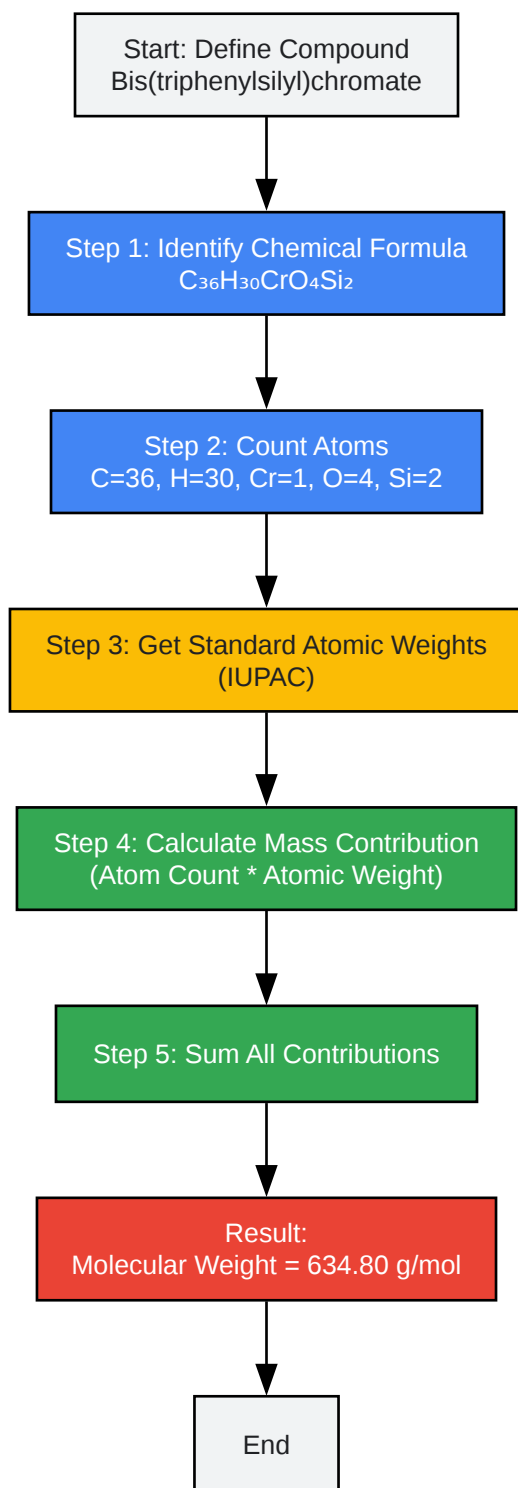
The following table summarizes the quantitative data used for the molecular weight calculation of $C_{36}H_{30}CrO_4Si_2$.

Element	Symbol	Atom Count	Standard Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	36	12.011[3][4][5]	432.396
Hydrogen	H	30	1.008[6][7]	30.240
Chromium	Cr	1	51.9961[3][8][9][10]	51.9961
Oxygen	O	4	15.999[11][12][13]	63.996
Silicon	Si	2	28.085[14][15][16]	56.170
Total	73	634.7981		

The calculated molecular weight of **bis(triphenylsilyl)chromate** is 634.80 g/mol (rounded to two decimal places). This value is consistent with commercially available chemical data.[1][2]

Visualization of Calculation Workflow

The logical process for calculating the molecular weight is depicted in the following diagram.



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